

# An In-depth Technical Guide to Iodixanol: Structure, Properties, and Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Iodixanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Iodixanol**, a non-ionic, dimeric, hexa-iodinated radiographic contrast agent. Its unique properties make it an invaluable tool in both clinical diagnostics and a wide array of research applications, from the separation of biological materials to the study of cellular pathways. This document details its chemical structure, physicochemical properties, and established experimental protocols.

## Core Chemical and Structural Information

**Iodixanol** is a complex organic molecule notable for its six iodine atoms, which provide its radiopacity, and its numerous hydrophilic hydroxyl groups that ensure its solubility in aqueous solutions.<sup>[1]</sup> It is classified as a non-ionic dimer, meaning it consists of two linked tri-iodinated benzene rings and carries no net electrical charge.<sup>[1][2]</sup> This structure is key to its iso-osmolar nature in physiological solutions.<sup>[3][4]</sup>

## Chemical Identity and Formula

The fundamental chemical identifiers and formula for **Iodixanol** are summarized below, providing a quick reference for researchers.

Identifier	Value
Chemical Name	5,5'-((2-hydroxypropane-1,3-diyl)bis(acetylazanediy))bis(N1,N3-bis(2,3-dihydroxypropyl)-2,4,6-triiodoisophthalamide)
IUPAC Name	5-[acetyl-[3-[N-acetyl-3,5-bis(2,3-dihydroxypropyl)carbamoyl]-2,4,6-triiodoanilino]-2-hydroxypropyl]amino]-1-N,3-N-bis(2,3-dihydroxypropyl)-2,4,6-triiodobenzene-1,3-dicarboxamide
Synonyms	Visipaque, OptiPrep™, Indixanol
CAS Number	92339-11-2
Molecular Formula	C <sub>35</sub> H <sub>44</sub> I <sub>6</sub> N <sub>6</sub> O <sub>15</sub>
Molecular Weight	1550.18 g/mol
Elemental Analysis	C: 27.12%, H: 2.86%, I: 49.12%, N: 5.42%, O: 15.48%

## Physicochemical Properties

The physical and chemical properties of **Iodixanol** are crucial for its application both as a contrast agent and as a density gradient medium. Its high density, water solubility, and low osmolality are particularly significant.

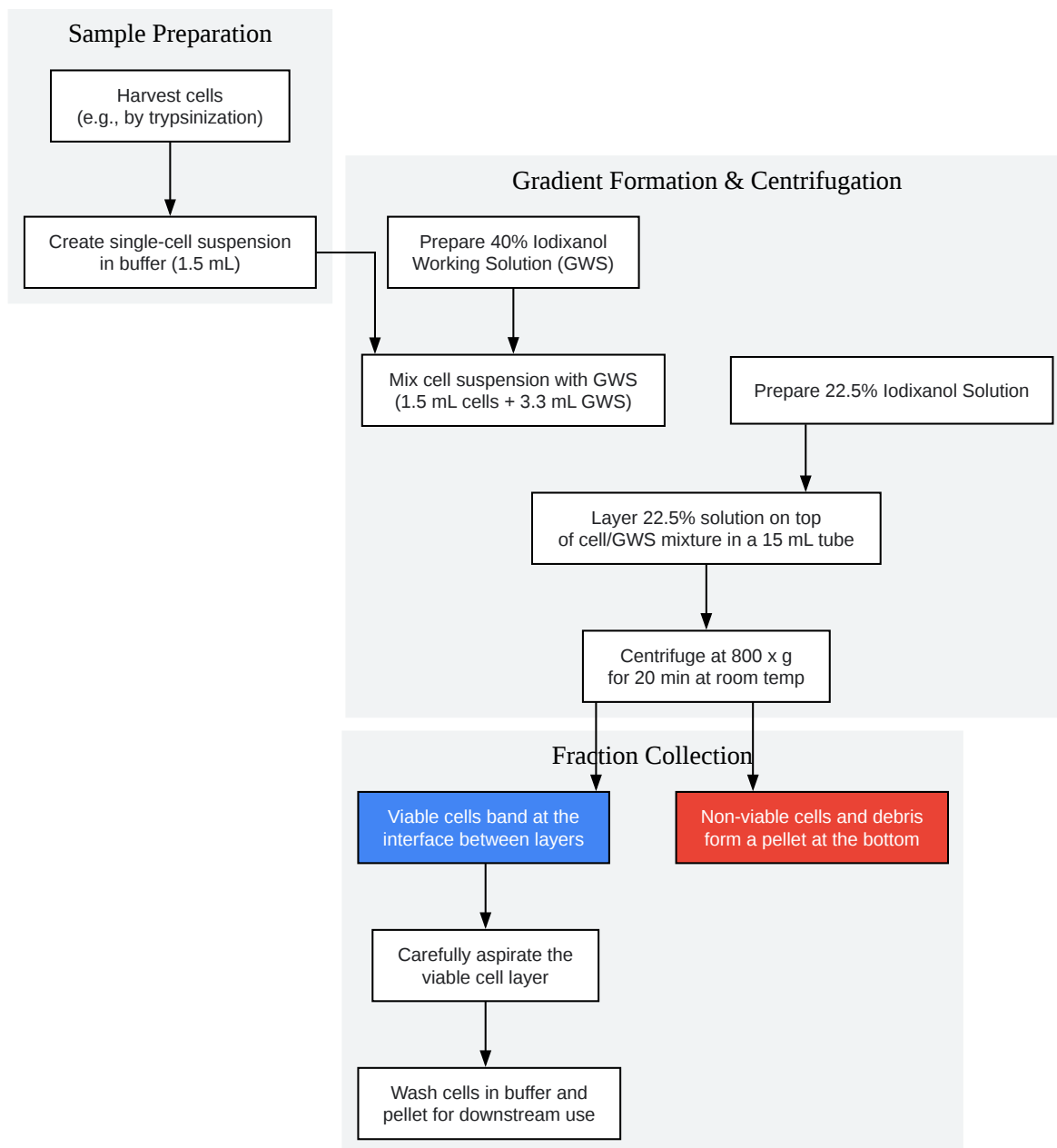
Property	Value
Appearance	Off-white to white solid powder
Melting Point	262-267°C (decomposes)
Boiling Point	1250.9 ± 65.0 °C (Predicted)
Density	~1.32 g/cm <sup>3</sup> (as OptiPrep™ solution)
Solubility	Freely soluble in water; Sparingly soluble in methanol; Practically insoluble in methylene chloride
Osmolality	Iso-osmolar with blood (290 mOsm/kg H <sub>2</sub> O)
Storage Conditions	Store at 2-8°C (Refrigerator) or -20°C for long-term storage, protected from light

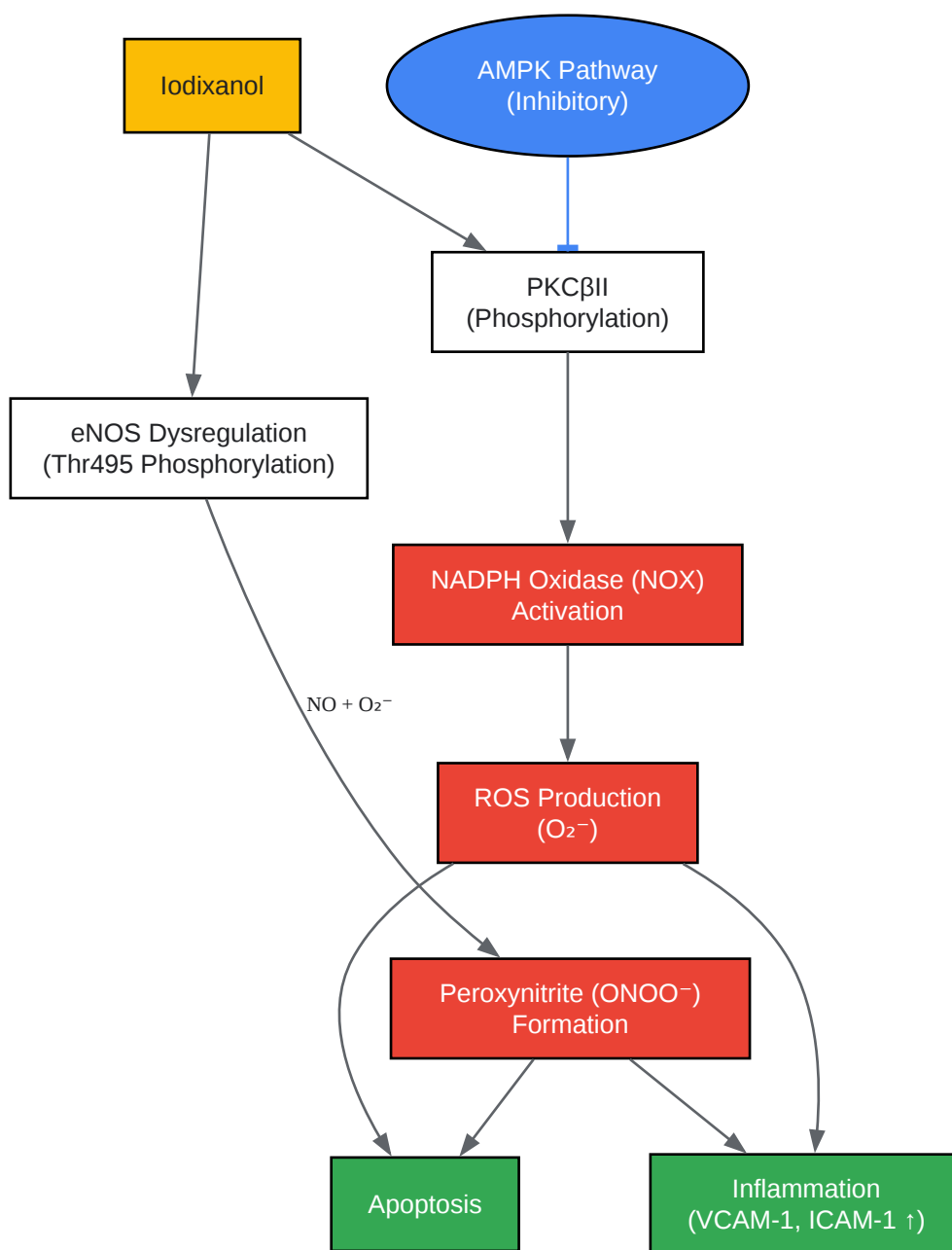
## Research Applications and Experimental Protocols

Beyond its clinical use in angiography, **Iodixanol** is widely used in research laboratories under the trade name OptiPrep™. It serves as a density gradient medium for the purification of cells, viruses, and subcellular organelles. Its non-ionic and iso-osmotic nature makes it gentle on biological structures, preserving their viability and integrity.

### Application: Isolation of Viable Cells by Density Gradient Centrifugation

**Iodixanol** gradients are highly effective for separating different cell populations based on their buoyant density. A common application is the separation of viable cells from dead cells and debris in a cell culture preparation.





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Email: [info@benchchem.com](mailto:info@benchchem.com)